

Opabactin: A Deep Dive into its Impact on Seed Germination and Dormancy

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Compound of Interest

Compound Name: *Opabactin*

Cat. No.: *B12375474*

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A Technical Guide for Researchers and Drug Development Professionals

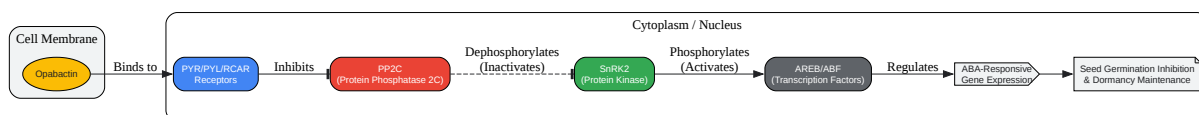
Introduction

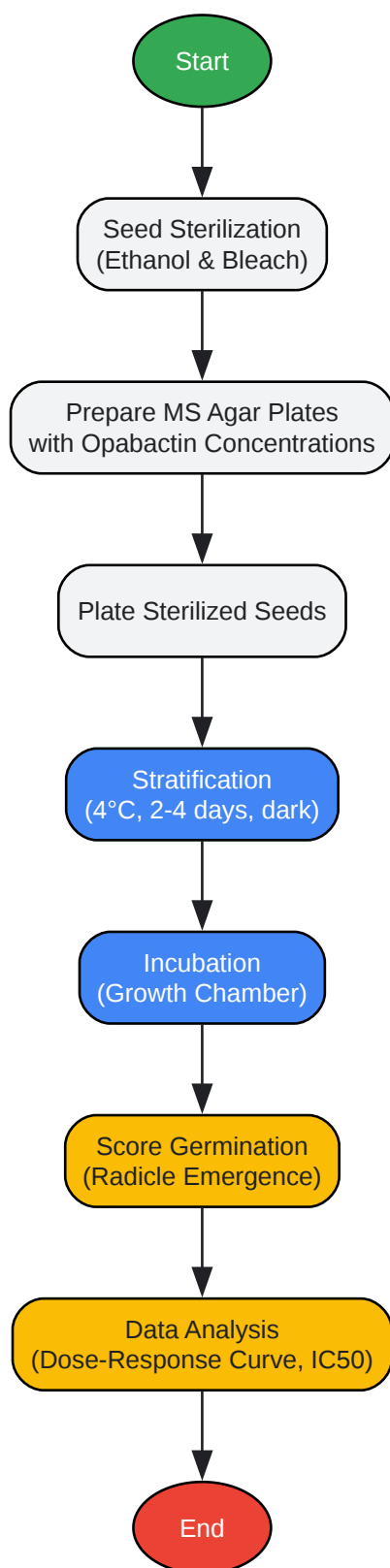
Opabactin (OP) is a potent synthetic agonist of the abscisic acid (ABA) receptor, demonstrating significant potential for agricultural applications, particularly in enhancing plant drought tolerance. As a mimic of the natural stress hormone ABA, **Opabactin** plays a crucial role in regulating various physiological processes, including seed germination and dormancy. This technical guide provides an in-depth analysis of **Opabactin**'s effects on these fundamental plant processes, offering valuable insights for researchers, scientists, and professionals involved in drug development for agricultural applications.

Core Mechanism of Action: The ABA Signaling Pathway

Opabactin exerts its effects by activating the core ABA signaling pathway. This pathway is initiated when an ABA agonist, such as **Opabactin**, binds to the PYR/PYL/RCAR family of intracellular receptors. This binding event triggers a conformational change in the receptor, enabling it to interact with and inhibit Type 2C Protein Phosphatases (PP2Cs). Under normal conditions, PP2Cs dephosphorylate and inactivate SNF1-related protein kinases 2 (SnRK2s). The inhibition of PP2Cs by the **Opabactin**-receptor complex releases SnRK2s, which then autophosphorylate and become active. Activated SnRK2s proceed to phosphorylate downstream targets, including transcription factors like ABA-responsive element binding factors

(AREB/ABFs), which in turn regulate the expression of ABA-responsive genes. This cascade of events ultimately leads to the physiological responses associated with ABA, such as the inhibition of seed germination and the maintenance of dormancy.





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